

In-Depth Technical Guide: Physicochemical Properties of 2-Iodo-2-methylbutane

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Compound of Interest

Compound Name: 2-Iodo-2-methylbutane

Cat. No.: B1604862

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This guide provides a detailed overview of the core physicochemical properties of **2-Iodo-2-methylbutane**, a key reagent in organic synthesis. The data presented is curated from verified chemical databases to ensure accuracy for research and development applications.

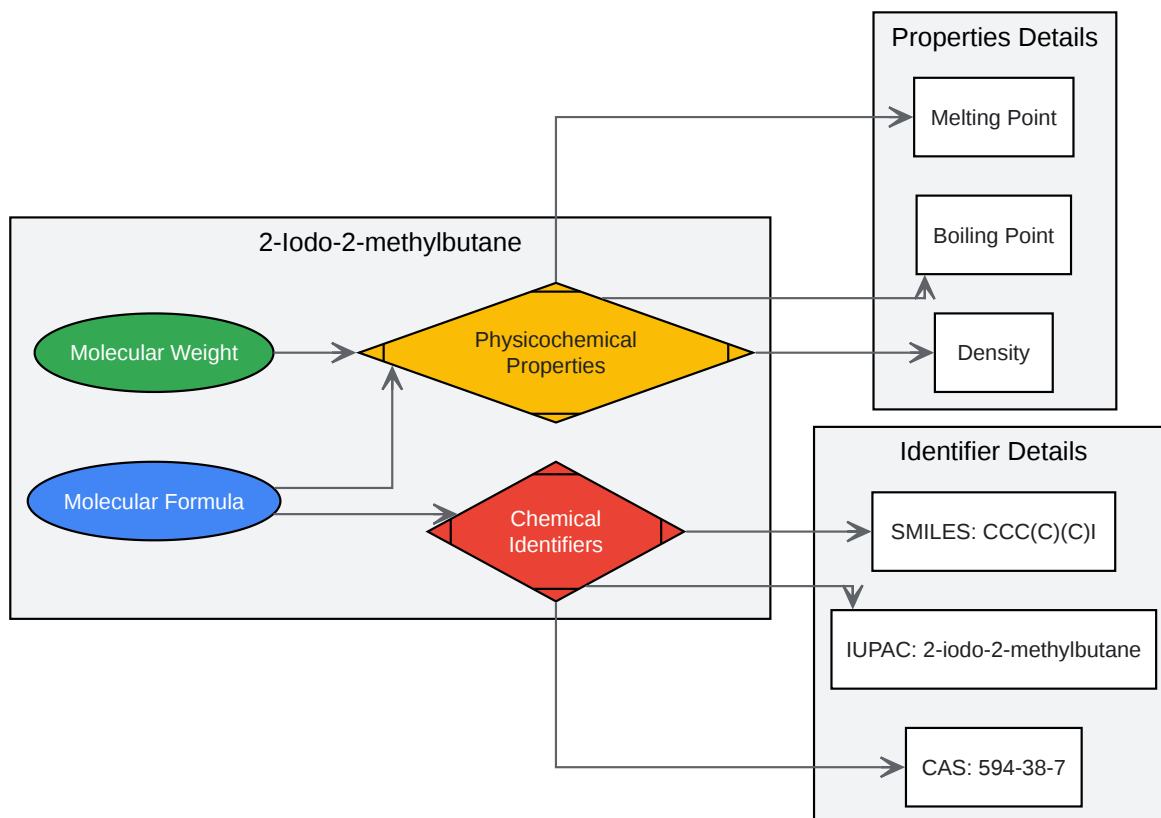
Quantitative Data Summary

The following table summarizes the key quantitative properties of **2-Iodo-2-methylbutane**.

Property	Value
Chemical Formula	C ₅ H ₁₁ I [1][2][3]
Molecular Weight	198.05 g/mol [2][4][5][6]
Exact Mass	198.0453 g/mol [3]
CAS Registry Number	594-38-7 [1][3]
Density	1.4937 g/cm ³ at 20 °C [1]
Boiling Point	124.5 °C [1]
Melting Point	-85.6 °C (estimate) [1][5]
Refractive Index	1.498 [1]

Structural and Identifier Information

A clear understanding of the molecule's structure and its various identifiers is crucial for accurate documentation and database searches.



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